



Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of 2'Methoxyflavone

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Compound of Interest		
Compound Name:	2'-Methoxyflavone	
Cat. No.:	B191848	Get Quote

Introduction

2'-Methoxyflavone is a flavonoid, a class of natural products known for their diverse biological activities. As research into the therapeutic potential of specific flavonoids like **2'-Methoxyflavone** expands, robust analytical methods for its quantification and quality control are essential. This application note details a reliable and reproducible High-Performance Liquid Chromatography (HPLC) method for the analysis of **2'-Methoxyflavone**, suitable for researchers, scientists, and professionals in drug development. The method is designed for accuracy, precision, and specificity, ensuring reliable analytical results.

Principle

This method utilizes reversed-phase HPLC (RP-HPLC) with a C18 stationary phase to separate **2'-Methoxyflavone** from potential impurities. A gradient elution with a mobile phase consisting of an acidified aqueous solution and an organic solvent allows for the efficient separation and elution of the analyte. Detection is achieved using a UV detector, a common and reliable method for chromophoric compounds like flavonoids.

Quantitative Data Summary

The following table summarizes the typical quantitative performance parameters for the HPLC analysis of methoxyflavones, based on validated methods for similar compounds.[1][2][3]



These values serve as a benchmark for method validation and performance.

Parameter	Typical Value
Linearity Range	1–100 μg/mL
Correlation Coefficient (R²)	> 0.999
Limit of Detection (LOD)	0.052–1.44 μg/mL
Limit of Quantification (LOQ)	1.48–4.40 μg/mL
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 2%
Accuracy (% Recovery)	95-105%

Experimental Protocol

- 1. Materials and Reagents
- 2'-Methoxyflavone reference standard (Purity ≥95%)
- HPLC grade methanol
- · HPLC grade acetonitrile
- · HPLC grade water
- · Acetic acid or formic acid, analytical grade
- 0.45 μm syringe filters
- 2. Instrumentation and Chromatographic Conditions
- HPLC System: A system equipped with a gradient pump, autosampler, column oven, and a UV-Vis or photodiode array (PDA) detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm particle size).[4]



Mobile Phase A: 0.1% (v/v) acetic acid in water.[4]

Mobile Phase B: Methanol.[4]

Gradient Program:[4]

0-5 min: 30% B

5-25 min: 30-70% B (linear gradient)

25-30 min: 70% B

30.1-35 min: 30% B (re-equilibration)

• Flow Rate: 0.8 mL/min.[4]

Column Temperature: 30 °C.[4]

Detection Wavelength: 254 nm.[4][5]

Injection Volume: 10 μL.[4][5]

3. Preparation of Solutions

- Standard Stock Solution (1 mg/mL): Accurately weigh about 10 mg of 2'-Methoxyflavone reference standard and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations within the expected linear range (e.g., 1, 5, 10, 25, 50, 100 μg/mL).
- Sample Preparation: Accurately weigh the sample containing 2'-Methoxyflavone and dissolve it in methanol to obtain a theoretical concentration within the calibration range.
 Sonicate if necessary to ensure complete dissolution. Filter the sample solution through a 0.45 µm syringe filter before injection.
- 4. Analysis Procedure



- Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes or until a stable baseline is achieved.
- Perform a blank injection (mobile phase) to ensure no interfering peaks are present.
- Inject the series of working standard solutions to construct a calibration curve.
- Inject the prepared sample solutions.
- After each injection, allow the column to re-equilibrate at the initial conditions.
- 5. Data Analysis
- Identify the **2'-Methoxyflavone** peak in the sample chromatogram by comparing the retention time with that of the reference standard.
- Construct a calibration curve by plotting the peak area of the standards against their corresponding concentrations.
- Determine the concentration of 2'-Methoxyflavone in the sample using the regression equation from the calibration curve.

Method Validation

For use in regulated environments, the analytical method should be validated according to the International Conference on Harmonisation (ICH) guidelines.[2][6] Key validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of components
 that may be expected to be present.[7] This can be demonstrated by the absence of
 interfering peaks at the retention time of 2'-Methoxyflavone in a blank and placebo
 samples.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.[6] A correlation coefficient (R²) of ≥ 0.999 is typically required.[6]
- Accuracy: The closeness of the test results obtained by the method to the true value. This is
 often assessed by spike-and-recovery studies.



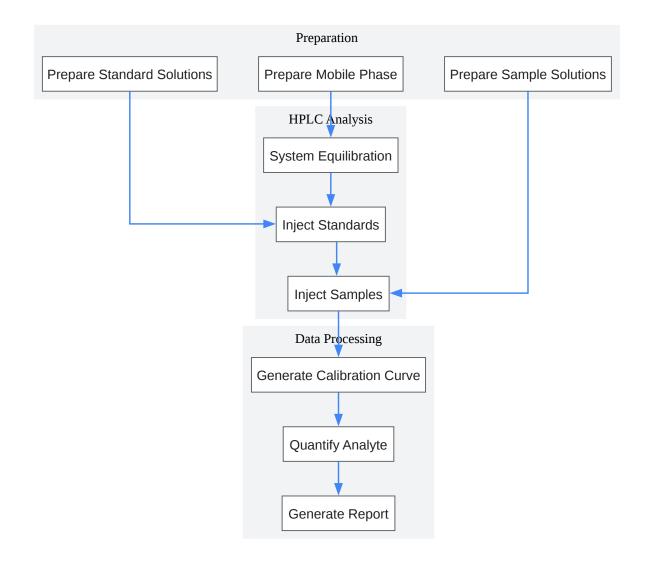




- Precision: The degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample under the prescribed conditions. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).[6]
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[6]
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

Visualizations

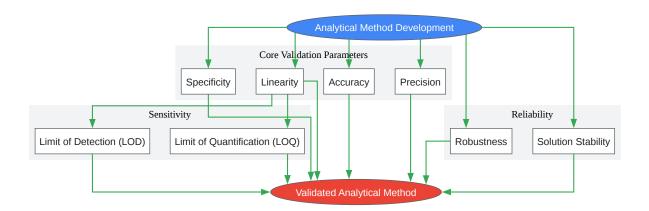




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Caption: Workflow for the HPLC analysis of 2'-Methoxyflavone.





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Caption: Logical pathway for HPLC method validation.

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